

CAS number and chemical identifiers for 2-Methoxyisonicotinamide

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Compound of Interest

Compound Name: 2-Methoxyisonicotinamide

CAS No.: 105612-50-8

Cat. No.: B021175

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Technical Monograph: 2-Methoxyisonicotinamide

Chemical Identity, Synthesis Protocols, and Structural Applications in Drug Discovery

Executive Summary

2-Methoxyisonicotinamide (CAS: 105612-50-8) is a functionalized pyridine derivative distinguished by the presence of an electron-donating methoxy group at the ortho position relative to the ring nitrogen and a carboxamide group at the para position.^{[1][2][3]} This specific substitution pattern modulates the basicity of the pyridine nitrogen and alters the hydrogen-bonding capability of the amide, making it a valuable bioisostere and scaffold in the development of kinase inhibitors and nicotinamide phosphoribosyltransferase (NAMPT) modulators.

This guide provides a validated technical profile, including verified chemical identifiers, a robust synthesis workflow based on nucleophilic aromatic substitution (

), and analytical characterization standards.

Chemical Identity & Specifications

Accurate identification is the prerequisite for reproducible science. The following data consolidates current chemical registries.

Core Identifiers

Parameter	Specification
Chemical Name	2-Methoxyisonicotinamide
IUPAC Name	2-methoxypyridine-4-carboxamide
CAS Number	105612-50-8
Molecular Formula	
Molecular Weight	152.15 g/mol
SMILES	<chem>COC1=NC=CC(=C1)C(=O)N</chem>
InChIKey	MHNXCQNJTDJPBJ-UHFFFAOYSA-N

Physical Properties

Property	Value	Notes
Appearance	White to off-white crystalline powder	Typical of pure amides
Melting Point	150–151 °C	Recrystallized from ethanol
Solubility	DMSO, Methanol, Ethanol	Sparingly soluble in water/ether
pKa (Calc)	~14.77 (Amide), ~3.5 (Pyridine N)	Methoxy group reduces N-basicity vs. pyridine

Structural Analysis & Synthetic Logic

Structural Significance in Medicinal Chemistry

The 2-methoxy group serves two critical roles:

- **Electronic Modulation:** It exerts an inductive withdrawing effect () but a stronger mesomeric donating effect (), increasing electron density on the ring carbons while slightly reducing the basicity of the ring nitrogen compared to unsubstituted isonicotinamide.
- **Conformational Locking:** The methoxy group can induce preferred rotamers via intramolecular electrostatic interactions, potentially pre-organizing the molecule for ligand-protein binding.

Synthesis Protocol: Nucleophilic Aromatic Substitution ()

Direct amidation of the acid is possible, but the most robust laboratory route utilizes the activation of the 2-position in 2-chloroisonicotinamide towards nucleophilic attack.

Reaction Scheme

Step-by-Step Methodology

- **Reagent Preparation:** Dissolve sodium metal (1.1 eq) in anhydrous methanol under atmosphere to generate fresh sodium methoxide (NaOMe).
- **Addition:** Add 2-chloroisonicotinamide (1.0 eq) to the methoxide solution. The reaction is exothermic; maintain temperature during addition.
- **Reflux:** Heat the mixture to reflux () for 4–6 hours. Monitor reaction progress via TLC (EtOAc/Hexane 1:1) or LC-MS.^[4]
- **Quench & Isolation:**
 - Cool to room temperature.^[4]
 - Neutralize excess base with dilute HCl to pH 7.

- Concentrate in vacuo to remove methanol.
- Resuspend residue in water and extract with Ethyl Acetate ().
- Purification: Dry organic layer over , filter, and concentrate. Recrystallize from ethanol to yield the product as white needles.

Visualization: Synthesis & Analysis Workflows[5]

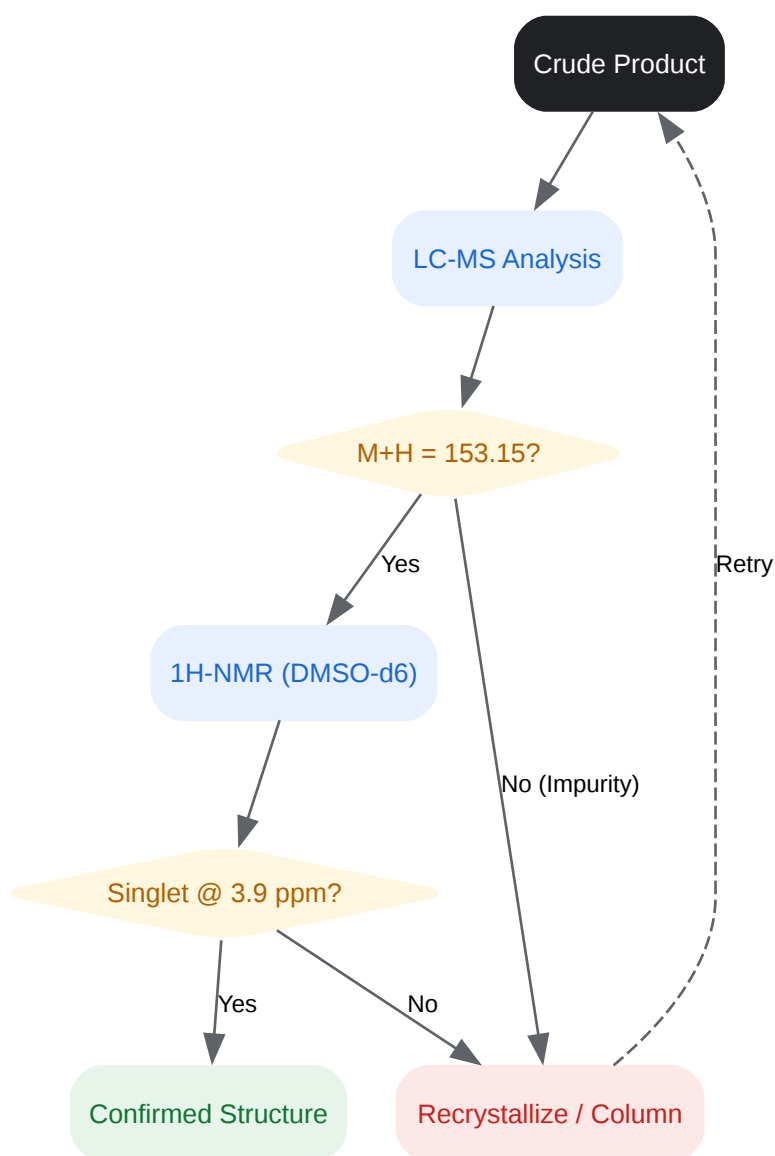
The following diagrams illustrate the chemical transformation and the decision logic for analytical verification.



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Figure 1:

synthesis pathway converting the chloro-precursor to the methoxy-target.



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Figure 2: Analytical validation logic. Mass spec confirms MW; NMR confirms regiochemistry.

Analytical Characterization Standards

To validate the synthesis, the following spectral signatures must be observed.

Nuclear Magnetic Resonance (-NMR)

Solvent: DMSO-

, 400 MHz

- 8.25 (d, 1H, J=5.2 Hz): H-6 proton (adjacent to Ring Nitrogen).
- 8.10 & 7.60 (br s, 2H): Amide protons (broad due to quadrupole/exchange).
- 7.35 (dd, 1H): H-5 proton.
- 7.15 (s, 1H): H-3 proton (shielded by methoxy group).
- 3.88 (s, 3H): Methoxy (Characteristic singlet).

Mass Spectrometry (ESI-MS)

- Mode: Positive Ion ()
- Expected Ion:
= 153.15 m/z
- Fragment: Loss of () is common in primary amides.

Handling & Safety (GHS Classification)

While specific toxicological data for this derivative is limited, handling should follow protocols for general pyridine carboxamides.

- Signal Word: WARNING
- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- PPE: Nitrile gloves, safety goggles, and fume hood are mandatory during synthesis, particularly when handling sodium methoxide.

References

- LookChem. (n.d.). **2-Methoxyisonicotinamide** (CAS 105612-50-8) Product Data. Retrieved January 31, 2026, from [\[Link\]](#)
- PubChem. (2025). 2-Chloroisonicotinamide (Precursor Data). National Library of Medicine. Retrieved January 31, 2026, from [\[Link\]](#)

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Sources

- 1. Pyridine derivatives 10 page [\[m.chemicalbook.com\]](https://m.chemicalbook.com)
- 2. lookchem.com [\[lookchem.com\]](#)
- 3. ocheminc.com [\[ocheminc.com\]](#)
- 4. m.youtube.com [\[m.youtube.com\]](#)
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